

In-Depth Technical Guide: (R)-Nicardipine-d3 Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **(R)-Nicardipine-d3**, a deuterated enantiomer of the calcium channel blocker Nicardipine. The information herein is compiled from available safety data for Nicardipine hydrochloride and related compounds, alongside pharmacological data on its enantiomers. Researchers should note the absence of a specific Safety Data Sheet (SDS) for **(R)-Nicardipine-d3** and exercise due caution.

Chemical and Physical Properties

(R)-Nicardipine-d3 is the R-enantiomer of Nicardipine, a dihydropyridine calcium channel blocker, with deuterium atoms incorporated for use in metabolic or pharmacokinetic studies. Nicardipine is a racemate comprising equimolar amounts of (R)- and (S)-nicardipine.[1] The general properties of Nicardipine hydrochloride are summarized below.



Property	Value	Source
Chemical Name	2-(benzyl-methyl amino) ethyl methyl 1,4-dihydro-2,6- dimethyl-4-(m-nitrophenyl)-3,5- pyridinedicarboxylate monohydrochloride	[2]
Molecular Formula	C26H29N3O6 · HCI	[2]
Molecular Weight	515.99 g/mol	[2]
Appearance	Pale greenish-yellow, odorless, crystalline powder	[2]
Melting Point	~167°C to 171°C	[2]
Solubility	Freely soluble in methanol and acetic acid, sparingly soluble in ethanol, slightly soluble in water.	[2]

Hazard Identification and Safety Precautions

Based on the safety data for Nicardipine hydrochloride, the compound is classified as toxic if swallowed, in contact with skin, or if inhaled.[3][4]

GHS Hazard Classification:

Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled

Precautionary Statements:



Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[3]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3]
P301+P310	IF SWALLOWED: Immediately call a POISON CENTER/doctor.[3]
P311	Call a POISON CENTER/doctor.[3]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[3]

Handling and Storage

Handling:

- Use only in a well-ventilated area, preferably under a chemical fume hood.[5]
- · Avoid formation of dust and aerosols.
- Do not get in eyes, on skin, or on clothing.[5]
- · Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.
- Ground all equipment containing material.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[3]
- Keep refrigerated as recommended by the supplier.[5]
- · Store locked up.



First Aid Measures

Exposure Route	First Aid Instructions
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment (PPE), including respiratory protection, gloves, and safety goggles. Evacuate personnel to a safe area.[6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Sweep up and shovel into a suitable container for disposal. Avoid generating dust. Clean the spill area with a suitable decontaminant.

Pharmacological Data



Nicardipine is a calcium channel blocker that inhibits the influx of calcium ions into cardiac and vascular smooth muscle cells.[2][7] This action leads to relaxation of the vascular smooth muscle, resulting in vasodilation and a reduction in blood pressure.[7][8] The two enantiomers of nicardipine exhibit different potencies.

Enantiomer	Potency (ED50) for outward current inhibition
(+)-(R)-Nicardipine	3.8 +/- 1.2 μM
(-)-(S)-Nicardipine	0.7 +/- 0.1 μM
Racemic Nicardipine	2.2 +/- 0.6 μM

Source: Neuroscience Letters, 1996

Experimental Protocols

Chiral HPLC Separation of Nicardipine Enantiomers

A published method for the separation of nicardipine enantiomers can be adapted for **(R)**-**Nicardipine-d3**.

- Columns: Coupled achiral C18 column (150 mm x 4.6 mm, 5 μm) and a chiral OJ column (250 mm x 4.6 mm, 10 μm).[9]
- Sample Preparation: Biological samples can be diluted with 1 mol/L NaOH solution and extracted with a 1:1 mixture of n-hexane and ethyl acetate.
- Analysis: The concentrations of the enantiomers are determined using the coupled HPLC system.[9]

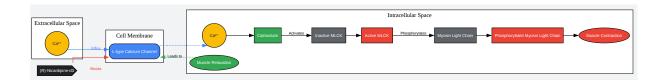
Signaling Pathway and Experimental Workflow

Mechanism of Action of (R)-Nicardipine

(R)-Nicardipine, as a dihydropyridine calcium channel blocker, primarily targets L-type calcium channels in vascular smooth muscle cells. By blocking these channels, it inhibits the influx of



extracellular calcium, leading to muscle relaxation and vasodilation.



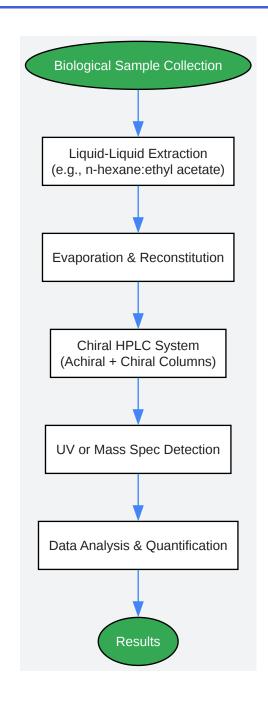
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Caption: Mechanism of **(R)-Nicardipine-d3** as a calcium channel blocker.

Experimental Workflow for Chiral Separation

The following diagram outlines a general workflow for the chiral separation and analysis of **(R)**-**Nicardipine-d3** from a biological matrix.





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Caption: Workflow for chiral HPLC analysis of (R)-Nicardipine-d3.

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